

In-depth Technical Guide: Research Applications of CAS Number 284029-62-5

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Compound of Interest

Compound Name:	2-(4-Fluorophenoxy)acetimidamide hydrochloride
CAS No.:	318951-78-9
Cat. No.:	B1324909

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Compound Identification: 2-(4-FLUORO-PHENOXY)-ACETAMIDINE

CAS Number: 284029-62-5

Molecular Formula: C₈H₉FN₂O[1]

Molecular Weight: 168.171 g/mol [1]

Executive Summary

This document provides a technical overview of the chemical compound identified by CAS number 284029-62-5, known as 2-(4-fluoro-phenoxy)-acetamidine. Despite a comprehensive search of publicly available scientific literature and chemical databases, there is a notable absence of specific research applications, experimental protocols, or detailed biological studies directly associated with this compound. It is primarily cataloged as a chemical intermediate, suggesting its potential use in the synthesis of more complex molecules.[2][3] This guide

summarizes the available chemical information and explores potential, speculative research avenues based on the structural characteristics of the molecule.

Chemical Properties and Structure

Based on available data, 2-(4-fluoro-phenoxy)-acetamidine is an organic building block belonging to the classes of amines, amidines, benzene compounds, and ethers.[3] The key structural features include a fluorophenoxy group linked to an acetamidine moiety.

Property	Value	Source
Molecular Formula	C8H9FN2O	[1]
Molecular Weight	168.171	[1]
Canonical SMILES	<chem>C1=CC(=CC=C1OCC(=N)N)F</chem>	[1]
InChI Key	QLGZNIVFWJJFSP-UHFFFAOYSA-N	[1]
Predicted pKa	12.71 ± 0.40	[1]

Potential Research Applications (Speculative)

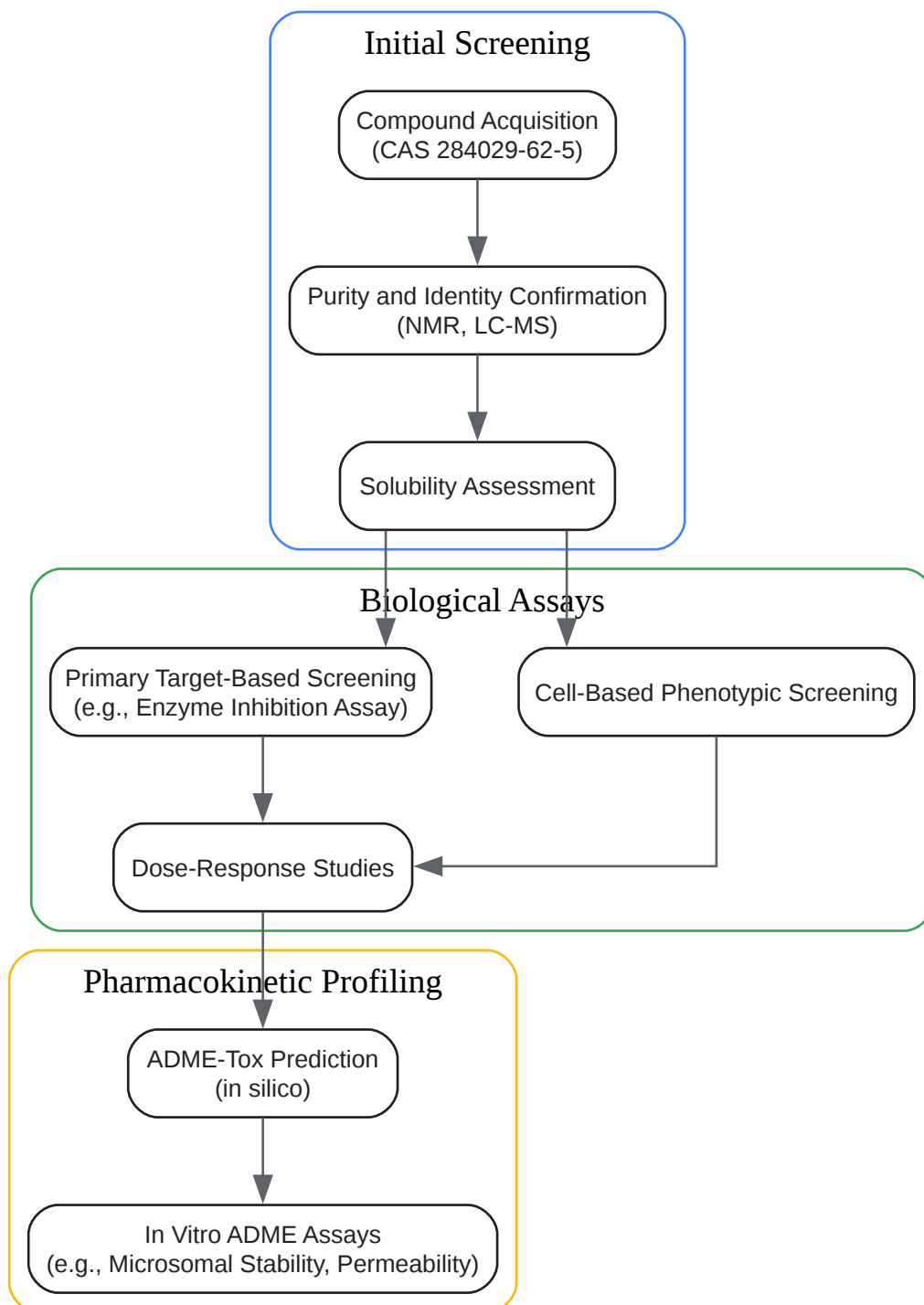
While no direct research applications for 2-(4-fluoro-phenoxy)-acetamidine have been documented, its structural motifs suggest potential areas of investigation in drug discovery and development. The presence of a fluorinated phenyl ring and an amidine group are common in pharmacologically active molecules. The incorporation of fluorine can modulate key drug properties such as metabolic stability, lipophilicity, and binding affinity.[4]

The amidine group is a known pharmacophore that can act as a bioisostere for a carboxylate or a protonated amine, enabling it to interact with various biological targets.

Experimental Protocols

A search for specific experimental protocols involving 2-(4-fluoro-phenoxy)-acetamidine did not yield any results. Research in a drug discovery context would typically involve a series of standardized assays to determine the compound's biological activity and physicochemical properties. A generalized workflow for such an investigation is outlined below.

General Experimental Workflow for Compound Screening



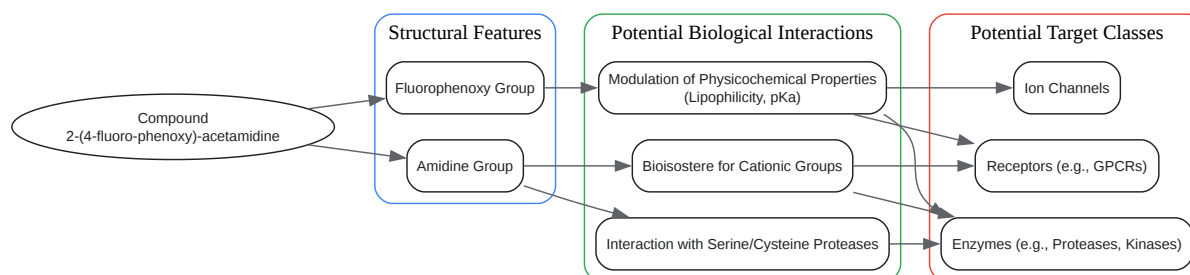
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Caption: Generalized workflow for the initial screening of a novel chemical compound.

Signaling Pathway Analysis

There is no published information linking 2-(4-fluoro-phenoxy)-acetamidine to any specific signaling pathways. Given its chemical structure, one could hypothetically investigate its potential to modulate pathways where amidine-containing molecules have shown activity, such as those involving serine proteases or G-protein coupled receptors.

Hypothetical Target Identification Logic



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Caption: Logical relationship between structural features and potential biological targets.

Conclusion

The compound 2-(4-fluoro-phenoxy)-acetamidine (CAS 284029-62-5) is currently documented as a chemical intermediate with limited publicly available data on its biological activity or research applications. The information presented in this guide is based on its known chemical structure and speculative applications derived from the properties of its constituent functional groups. Further empirical research, including in vitro and in vivo studies, would be necessary to elucidate any potential therapeutic or research value of this compound. Researchers and drug development professionals are encouraged to use this molecule as a starting point for novel chemical synthesis and biological screening campaigns.

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References

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